

Comprehensive Safety and Handling Guide for 3-Chloro-6-hydrazinopyridazine

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Compound of Interest

Compound Name: 3-Chloro-6-hydrazinopyridazine

Cat. No.: B091096

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **3-Chloro-6-hydrazinopyridazine**, including operational and disposal plans.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula	Molecular Weight
3-Chloro-6-hydrazinopyridazine	17284-98-8	C ₄ H ₅ ClN ₄	144.56

Hazard Summary:

3-Chloro-6-hydrazinopyridazine is a chemical compound that poses several health risks. It is harmful if swallowed, causes skin irritation, may cause an allergic skin reaction, and can result in serious eye damage.[1] It may also cause respiratory irritation.[1][2] Therefore, adherence to strict safety protocols is crucial.

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is required to minimize exposure and ensure safety.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting, conforming to EN 166 (EU) or NIOSH (US) standards.[3]
Face Shield	Recommended when there is a risk of splashing.[3]	
Skin Protection	Chemical-resistant gloves	Nitrile rubber gloves are a suitable option. Gloves must be inspected before use and disposed of properly after handling.[3]
Lab Coat	Fire/flame resistant and impervious clothing should be worn.[3][4]	
Respiratory Protection	Respirator	A dust mask (type N95, US) may be sufficient for handling small quantities in a well-ventilated area.[3][5] For situations where exposure limits may be exceeded or irritation is experienced, a full-face respirator is recommended.[3][4]

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Engineering Controls:

- Always handle **3-Chloro-6-hydrazinopyridazine** in a well-ventilated area, preferably within a chemical fume hood.[3][6]

- Ensure that an eyewash station and safety shower are readily accessible.
- Keep the compound away from all sources of ignition and use spark-proof tools.[\[3\]](#)

2. Handling the Compound:

- Wear the appropriate personal protective equipment as detailed in the table above.[\[1\]](#)[\[6\]](#)
- Avoid breathing dust, mist, gas, or vapors.[\[3\]](#)[\[6\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[3\]](#)
- Wash hands and face thoroughly after handling.[\[1\]](#)[\[3\]](#)[\[6\]](#)

3. Storage:

- Store in a tightly closed, suitable container in a dry, cool, and well-ventilated place.[\[3\]](#)[\[6\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

Spill and Emergency Procedures

In Case of a Spill:

- Evacuate personnel to a safe area.[\[3\]](#)
- Prevent further leakage if it is safe to do so.[\[3\]](#)
- Avoid dust formation.[\[3\]](#)[\[6\]](#)
- Wear appropriate PPE, including respiratory protection.[\[1\]](#)
- For minor spills, sweep up and shovel into suitable containers for disposal.[\[1\]](#)[\[6\]](#)
- For major spills, alert the appropriate emergency response team.[\[1\]](#)

First Aid Measures:

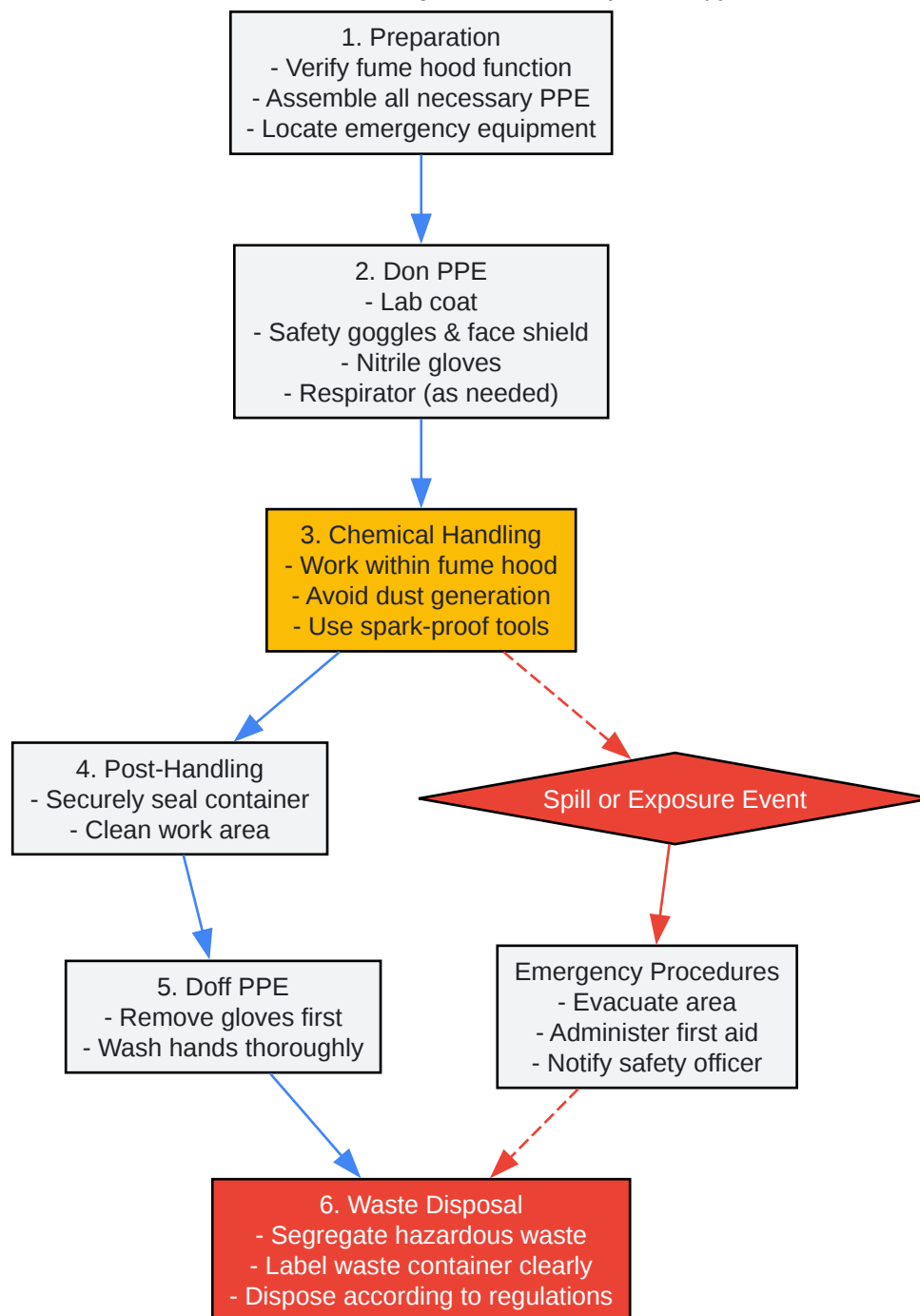
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[6]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[6]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[6]

Disposal Plan

- Disposal of **3-Chloro-6-hydrazinopyridazine** and its containers must be in accordance with local, regional, and national hazardous waste regulations.[1][6]
- Dispose of contents/container to an approved waste disposal plant.[6]
- Do not empty into drains.[6]
- Contaminated packaging should be disposed of in the same manner as the product.

Experimental Workflow for Safe Handling

Workflow for Safe Handling of 3-Chloro-6-hydrazinopyridazine

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Caption: A flowchart outlining the procedural steps for the safe handling of **3-Chloro-6-hydrazinopyridazine**.

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